4-(4-Chlorophenoxy)phenylhydrazine hydrochloride molecular structure and formula

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-(4-Chlorophenoxy)phenylhydrazine hydrochloride*
CAS No.:	*849021-09-6*
Cat. No.:	*B1271468*

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An In-depth Technical Guide to **4-(4-Chlorophenoxy)phenylhydrazine Hydrochloride**

Introduction

4-(4-Chlorophenoxy)phenylhydrazine hydrochloride is a substituted phenylhydrazine derivative that serves as a valuable intermediate in synthetic organic chemistry. Its unique bifunctional structure, featuring a hydrazine moiety and a chlorophenoxy group, makes it a versatile building block for the synthesis of a wide array of heterocyclic compounds and other complex organic molecules. This guide provides a comprehensive overview of its molecular structure, chemical properties, synthesis, and applications, with a particular focus on its relevance to researchers, scientists, and professionals in the field of drug development.

Molecular Structure and Chemical Identity

The structural foundation of **4-(4-Chlorophenoxy)phenylhydrazine hydrochloride** consists of a phenylhydrazine core where the para-position of the phenyl ring is substituted with a 4-

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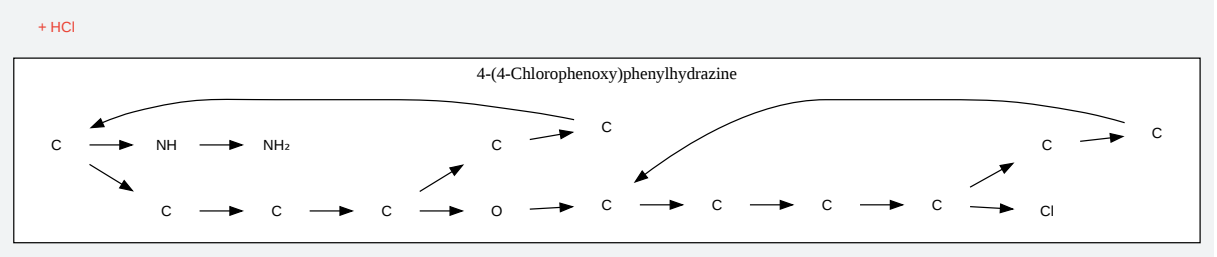
chlorophenoxy group. The hydrochloride salt form enhances its stability and solubility in certain solvents.



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Caption: Molecular structure of **4-(4-Chlorophenoxy)phenylhydrazine hydrochloride**.

Physicochemical Properties

A summary of the key identifiers and physical properties for **4-(4-Chlorophenoxy)phenylhydrazine hydrochloride** is presented below.

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Property	Value	Source(s)
CAS Number	849021-09-6	[1][2][3][4]
Molecular Formula	$C_{12}H_{12}Cl_2N_2O$	[1][2][3]
Molecular Weight	271.15 g/mol	[1][2][3]
Appearance	Off-white solid	[1]
Melting Point	206-208 °C (decomposes)	[1][3]
Synonyms	[4-(4-Chlorophenoxy)phenyl]hydrazine, HCl; 4-Chloro-4'-hydrazinodiphenyl ether hydrochloride	[1][2]

Synthesis and Manufacturing

The synthesis of hydrazine derivatives often involves multi-step chemical reactions. While specific synthesis details for **4-(4-Chlorophenoxy)phenylhydrazine hydrochloride** are not extensively published in peer-reviewed literature, a general and analogous approach for similar compounds involves the diazotization of a corresponding aniline precursor, followed by reduction.

A related compound, 4-Chlorophenylhydrazine hydrochloride, is typically synthesized from p-chloroaniline.[5] This process involves two main steps:

- Diazotization: p-Chloroaniline is treated with a strong acid (like hydrochloric acid) and sodium nitrite at low temperatures (typically -5 to 0 °C) to form a diazonium salt.[5]
- Reduction: The resulting diazonium salt is then reduced to the corresponding hydrazine. Various reducing agents can be employed, such as sodium sulfite, followed by acid hydrolysis, or through catalytic hydrogenation using catalysts like ruthenium on carbon.[5][6][7]

This established methodology provides a reliable framework for the industrial production of phenylhydrazine derivatives. The use of catalytic hydrogenation is often favored as it can offer

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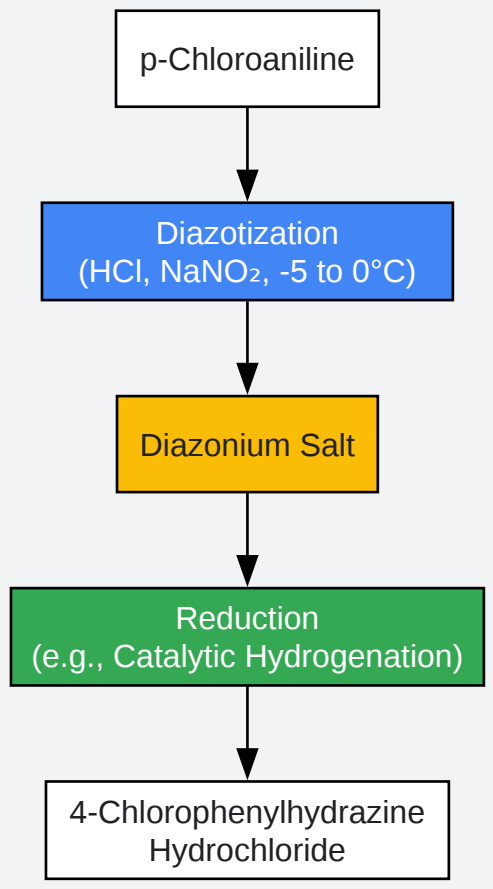
higher yields and purity, and is considered a more environmentally friendly approach.[5][6]



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Caption: Generalized synthesis workflow for phenylhydrazine hydrochlorides.

Applications in Drug Development and Chemical Synthesis

4-(4-Chlorophenoxy)phenylhydrazine hydrochloride and its related analogs are crucial intermediates in the pharmaceutical and chemical industries. Their utility stems from the reactivity of the hydrazine group, which readily participates in reactions to form various heterocyclic systems.

- Pharmaceutical Intermediates: Phenylhydrazines are foundational in the synthesis of numerous Active Pharmaceutical Ingredients (APIs).[8][9][10] They are key precursors for creating heterocyclic compounds like pyrazoles and indoles, which are present in many

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drugs.[8] These resulting compounds have shown a wide range of biological activities, including anti-inflammatory, anti-cancer, and antimicrobial properties.[8][11] For instance, the related compound 4-Chlorophenylhydrazine hydrochloride is used in the synthesis of Carprofen, a non-steroidal anti-inflammatory drug (NSAID).

- Organic Synthesis: Beyond pharmaceuticals, these compounds are versatile reagents for creating hydrazones and azo compounds, which are important in the manufacturing of dyes and pigments.[8][11]

- Agrochemicals: They also serve as intermediates in the production of certain pesticides and other crop protection chemicals.[8][11]

Safety, Handling, and Storage

As with many hydrazine derivatives, **4-(4-Chlorophenoxy)phenylhydrazine hydrochloride** requires careful handling due to its potential toxicity.

Hazard Identification

Based on safety data for the closely related 4-chlorophenylhydrazine hydrochloride, the compound is considered harmful if swallowed, inhaled, or in contact with skin.[12][13] It may also cause respiratory irritation.[12]

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Always use appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[12][13] Work should be conducted in a well-ventilated area or under a chemical fume hood.[12][13]

- Handling: Avoid contact with skin and eyes, and prevent the formation of dust and aerosols.[12] After handling, wash hands and any exposed skin thoroughly.[13]

Storage

Store the compound in a cool, dry, and well-ventilated place in a tightly sealed container.[12] It should be kept away from strong oxidizing agents.[13] For long-term stability, storage in an inert atmosphere and protected from light is recommended.[14][15]

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Conclusion

4-(4-Chlorophenoxy)phenylhydrazine hydrochloride is a significant chemical entity with a well-defined molecular structure and a crucial role as a synthetic intermediate. Its primary value lies in its application as a building block for diverse, biologically active molecules, particularly in the pharmaceutical industry. A thorough understanding of its synthesis, properties, and safe handling protocols is essential for its effective and responsible use in research and development.

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- To cite this document: BenchChem. [4-(4-Chlorophenoxy)phenylhydrazine hydrochloride molecular structure and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1271468/docs#4-4-chlorophenoxy-phenylhydrazine-hydrochloride-molecular-structure-and-formula]

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